

The Role of Dicyclohexyl Ketone in Fragrance Formulations: A Technical Overview

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Dicyclohexyl ketone

Cat. No.: B1670488

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Dicyclohexyl ketone (CAS No. 119-60-8), also known as dicyclohexylmethanone, is a synthetic fragrance ingredient valued for its unique olfactory profile. This technical guide provides a comprehensive analysis of its chemical properties, its function in perfumery, and a review of the available (though limited) safety and toxicological data. The information is presented to aid researchers and professionals in understanding the characteristics and safety considerations of this compound.

Chemical and Physical Properties

Dicyclohexyl ketone is a solid at room temperature with a chemical formula of $C_{13}H_{22}O$. A summary of its key physical and chemical properties is provided in Table 1.

Property	Value	Reference
Molecular Weight	194.31 g/mol	[1]
Appearance	Colorless to light yellow clear liquid/solid	[2]
Boiling Point	266.4 °C at 760 mmHg	[3]
Melting Point	57 °C	[4]
Density	0.986 g/mL at 25 °C	[4]
Refractive Index	1.485 at 20 °C	
Flash Point	123.4 °C	
Vapor Pressure	0.00868 mmHg at 25°C	
Solubility	Sparsely soluble in water	

Olfactory Profile and Use in Fragrances

Dicyclohexyl ketone is utilized in the fragrance industry for its distinct scent profile. While specific quantitative data on its odor threshold is not readily available in the reviewed literature, it is generally characterized by a sweet, fruity odor. The concentration of **dicyclohexyl ketone** in fragrance compositions can range from 0.1% to over 20% by weight, depending on the desired olfactory effect and the other ingredients in the formulation. In consumer products such as soaps, detergents, and lotions, the concentration is typically lower.

Safety and Toxicological Assessment

The available safety data for **dicyclohexyl ketone** is limited. A comprehensive safety assessment by the Research Institute for Fragrance Materials (RIFM) or an opinion from the Scientific Committee on Consumer Safety (SCCS) specifically for **dicyclohexyl ketone** was not identified in the public domain. However, a safety assessment for the broader category of alkyl cyclic ketones by the RIFM Expert Panel concluded that these materials do not present a safety concern at current levels of use as fragrance ingredients. This conclusion was based on the group's low acute toxicity, lack of genotoxicity, and low potential for skin sensitization.

A Material Safety Data Sheet (MSDS) for **dicyclohexyl ketone** indicates that no data is available for many toxicological endpoints, including skin corrosion/irritation, serious eye damage/irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, and reproductive toxicity. It is noted as being poisonous by the intravenous route. High doses in rats have been shown to cause toxic effects, including mortality and developmental effects.

The Joint FAO/WHO Expert Committee on Food Additives (JECFA) has evaluated cyclohexanone (a related cyclic ketone) and found no safety concern at current levels of intake when used as a flavoring agent. While not directly applicable to **dicyclohexyl ketone**, this provides some context for the safety of related structures.

Skin Sensitization

While no specific skin sensitization studies on **dicyclohexyl ketone** were found, the RIFM assessment of alkyl cyclic ketones suggests a low sensitization potential for this class of compounds. The Adverse Outcome Pathway (AOP) for skin sensitization provides a framework for understanding how a chemical can lead to this adverse effect.



[Click to download full resolution via product page](#)

Adverse Outcome Pathway for Skin Sensitization.

Experimental Protocol: Local Lymph Node Assay (LLNA) (OECD TG 429)

The LLNA is a standard in vivo method for assessing the skin sensitization potential of a substance.

- Animals: Typically, female CBA/J mice are used.
- Test Substance Preparation: The test substance is prepared in a suitable vehicle (e.g., acetone/olive oil) at a minimum of three concentrations. A vehicle control and a positive

control are also included.

- Application: 25 μ L of the test substance, vehicle, or positive control is applied to the dorsal surface of each ear of the mice for three consecutive days.
- Proliferation Measurement: On day 5, mice are injected intravenously with ^3H -methyl thymidine. After a set time, the draining auricular lymph nodes are excised.
- Data Analysis: The incorporation of ^3H -methyl thymidine is measured. A Stimulation Index (SI) is calculated by dividing the mean proliferation in each test group by the mean proliferation in the vehicle control group. An SI of ≥ 3 is considered a positive result, indicating sensitization potential.

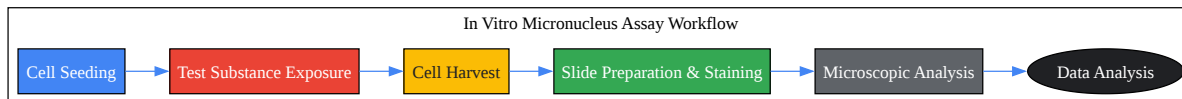
Genotoxicity

No specific genotoxicity data for **dicyclohexyl ketone** was found. The RIFM assessment for the broader group of alkyl cyclic ketones indicated a lack of genotoxicity based on a battery of tests, including bacterial and mammalian cell assays.

Experimental Protocol: In Vitro Mammalian Cell Micronucleus Test (OECD TG 487)

This assay is used to detect the potential of a substance to induce chromosomal damage.

- Cell Culture: A suitable mammalian cell line (e.g., human peripheral blood lymphocytes, CHO, or TK6 cells) is used.
- Exposure: Cells are exposed to at least three concentrations of the test substance, with and without metabolic activation (S9), for a short period (3-6 hours) followed by a recovery period, or for a longer period (1.5-2 normal cell cycles) without a recovery period.
- Harvest and Staining: Cells are harvested, and slides are prepared and stained to visualize micronuclei.
- Scoring: At least 2000 cells per concentration are scored for the presence of micronuclei.
- Data Analysis: The frequency of micronucleated cells is compared between treated and control cultures. A statistically significant, dose-dependent increase in micronucleated cells indicates a positive result.



[Click to download full resolution via product page](#)

Workflow for the In Vitro Micronucleus Assay.

Phototoxicity

No phototoxicity data for **dicyclohexyl ketone** was identified. A RIFM safety assessment of the related compound 2-cyclohexylcyclohexanone concluded it is not expected to be phototoxic or photoallergenic based on its UV/Vis absorption spectrum. A similar approach would be necessary for **dicyclohexyl ketone**.

Olfactory Receptor Signaling

The specific olfactory receptors that bind to **dicyclohexyl ketone** and the subsequent signaling pathways have not been elucidated in the available literature. In general, the binding of an odorant to an olfactory receptor (a G-protein coupled receptor) in an olfactory sensory neuron initiates a signaling cascade.



[Click to download full resolution via product page](#)

A Generalized Olfactory Signaling Cascade.

Conclusion

Dicyclohexyl ketone is a valuable fragrance ingredient with a desirable sweet, fruity scent. While it is used in a variety of consumer products, there is a notable lack of publicly available, specific toxicological data for this compound. The safety assessment of the broader alkyl cyclic ketone group by RIFM suggests a low order of toxicity. However, for a comprehensive risk assessment, further studies on **dicyclohexyl ketone**, particularly in the areas of skin sensitization, genotoxicity, and phototoxicity, following established OECD guidelines, would be beneficial. Further research into its olfactory receptor interactions would also provide valuable insights for the fragrance and sensory science fields. Professionals in research and drug development should exercise caution and consider the available data on related compounds when evaluating the safety of **dicyclohexyl ketone**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Dicyclohexyl ketone | C₁₃H₂₂O | CID 8403 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. cleanchemlab.com [cleanchemlab.com]
- 3. fragrancematerialsafetyresource.elsevier.com [fragrancematerialsafetyresource.elsevier.com]
- 4. DICYCLOHEXYL KETONE | 119-60-8 [chemicalbook.com]
- To cite this document: BenchChem. [The Role of Dicyclohexyl Ketone in Fragrance Formulations: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670488#role-of-dicyclohexyl-ketone-as-a-fragrance-ingredient]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com